

optimizing PI3K/mTOR Inhibitor-1 dosage to reduce toxicity

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Compound of Interest

Compound Name: *PI3K/mTOR Inhibitor-1*

Cat. No.: *B11932916*

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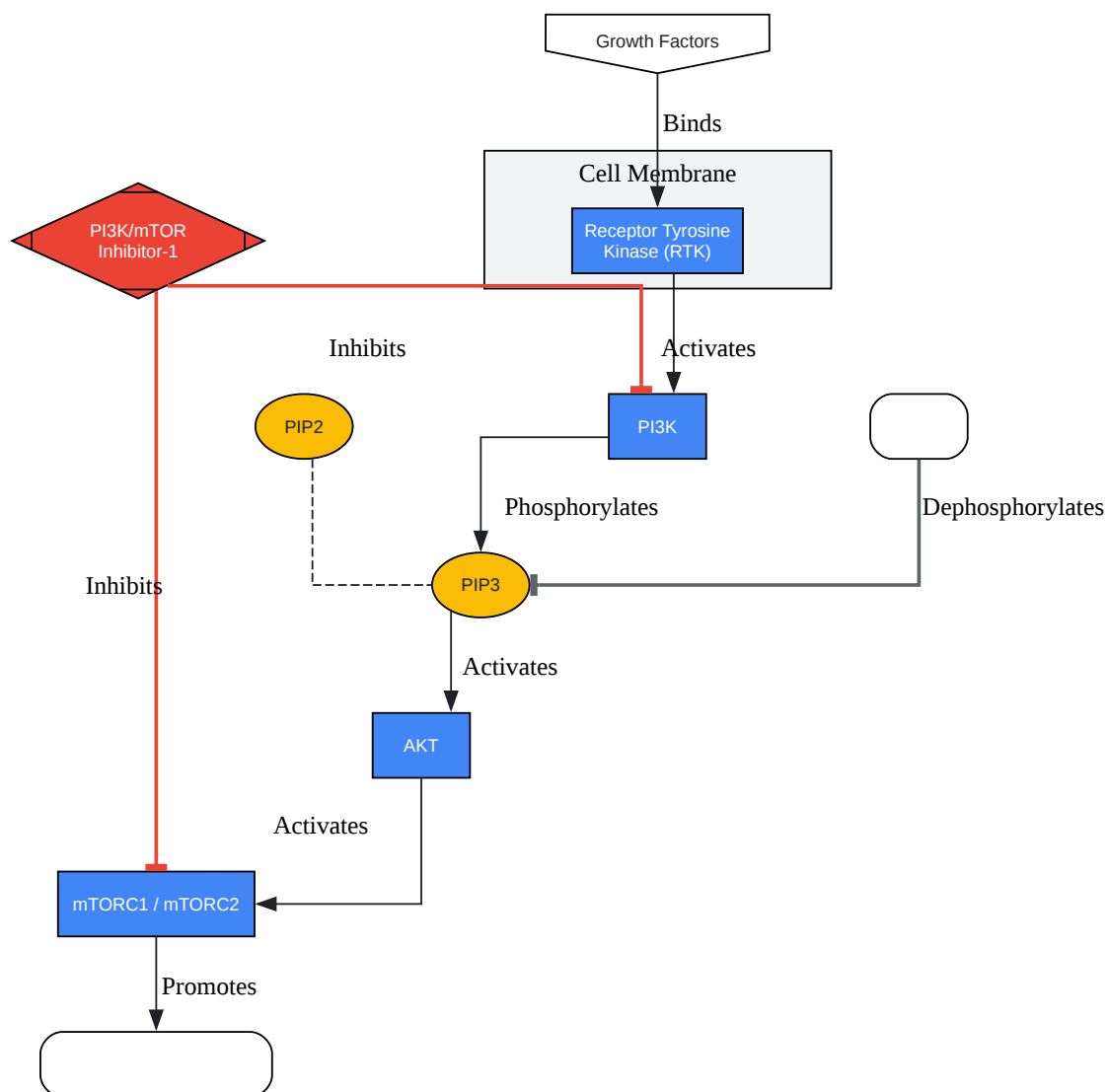
PI3K/mTOR Inhibitor-1: Technical Support Center

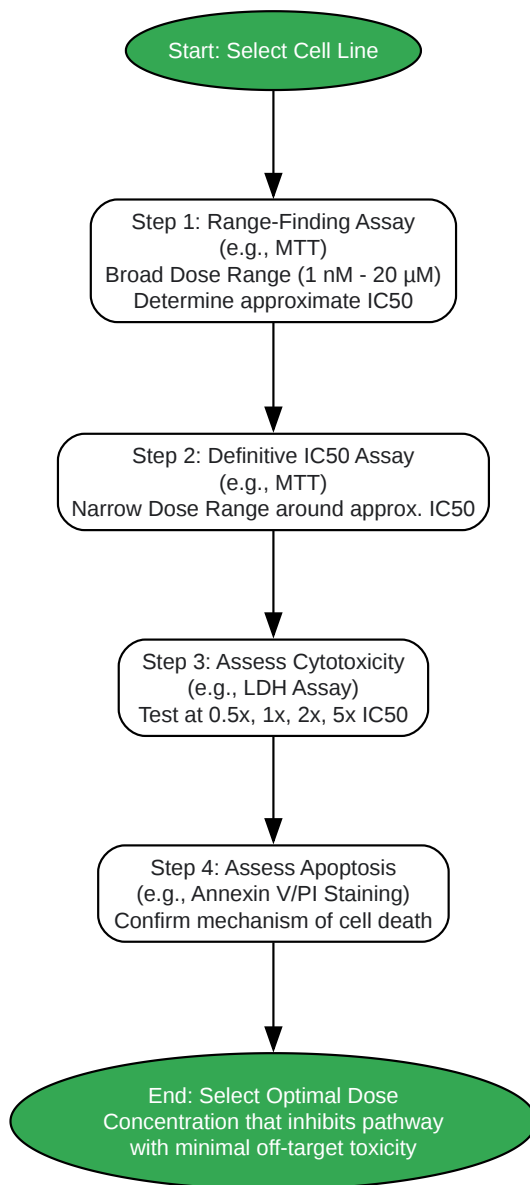
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers and drug development professionals optimize the dosage of **PI3K/mTOR Inhibitor-1** and mitigate toxicity in preclinical experiments.

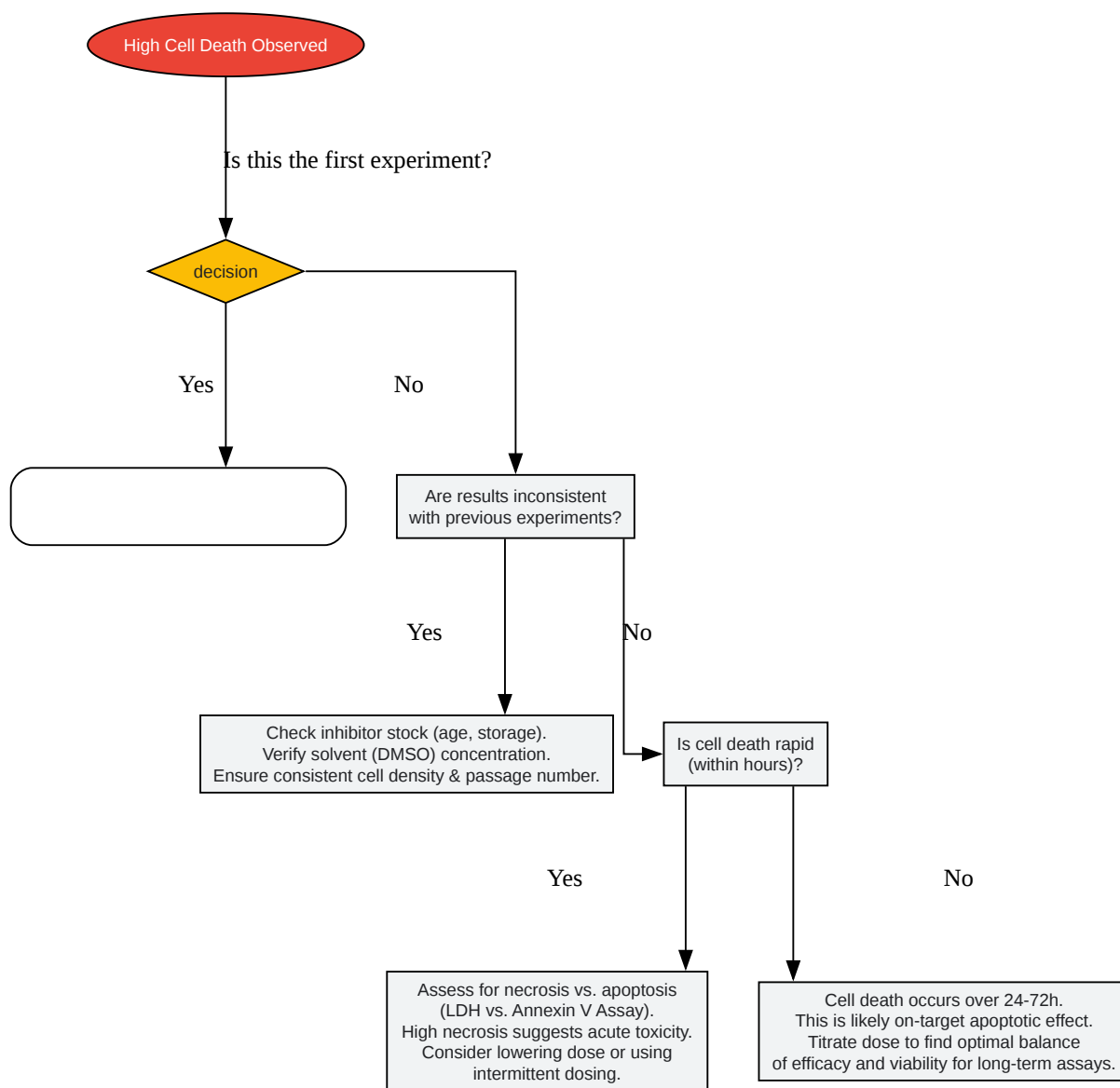
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **PI3K/mTOR Inhibitor-1**?

PI3K/mTOR Inhibitor-1 is a potent, dual-target inhibitor that blocks the activity of both Phosphoinositide 3-kinase (PI3K) and the mammalian Target of Rapamycin (mTOR).^{[1][2]} These two kinases are critical nodes in a signaling pathway that regulates cell growth, proliferation, survival, and metabolism.^{[3][4][5]} By inhibiting both PI3K and mTOR, the inhibitor effectively shuts down this pathway at two key points, which can prevent the feedback loops that often limit the efficacy of single-target inhibitors.^{[6][7]} The inhibitor competes with ATP at the catalytic sites of both enzymes.^{[7][8]}







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